

# An In-depth Technical Guide to Acetazolamide-<sup>13</sup>C<sub>2</sub>,d<sub>3</sub>: Properties and Applications

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## Compound of Interest

Compound Name: Acetazolamide-<sup>13</sup>C<sub>2</sub>,d<sub>3</sub>

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **Acetazolamide-<sup>13</sup>C<sub>2</sub>,d<sub>3</sub>**, a stable isotope-labeled derivative of the carbonic anhydrase inhibitor, Acetazolamide. This document is intended to be a valuable resource for researchers, scientists, and professionals in drug development who utilize labeled compounds in their studies.

## Core Chemical and Physical Properties

**Acetazolamide-<sup>13</sup>C<sub>2</sub>,d<sub>3</sub>** is a specially synthesized version of Acetazolamide where two carbon atoms and three hydrogen atoms have been replaced with their heavier, non-radioactive isotopes, carbon-13 (<sup>13</sup>C) and deuterium (<sup>2</sup>H or D), respectively. This isotopic labeling makes it an invaluable tool in a variety of analytical and research applications, particularly as an internal standard for quantitative analysis by mass spectrometry.<sup>[1]</sup>

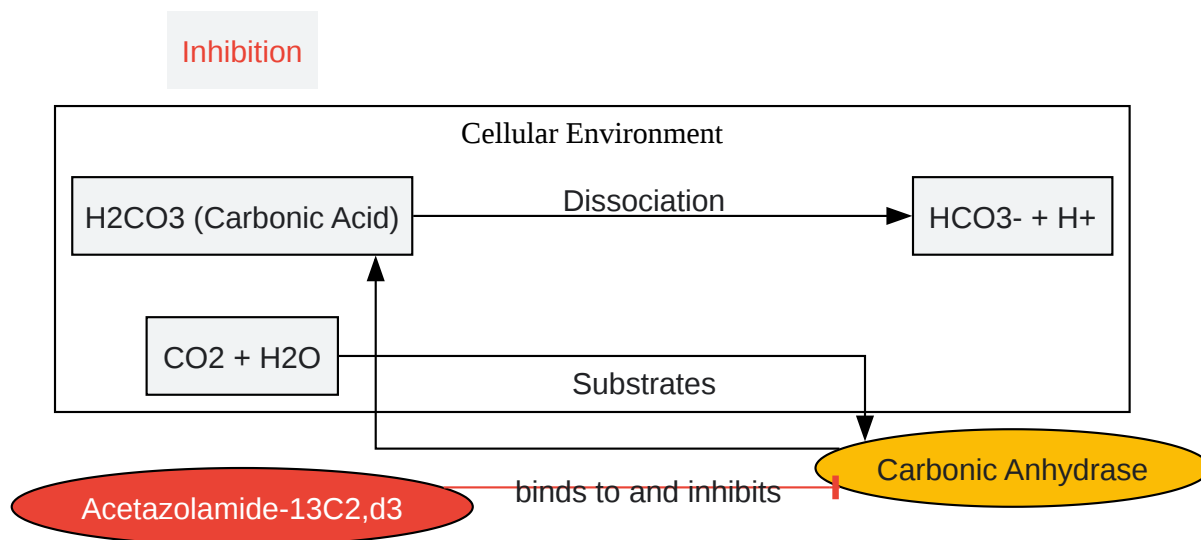
The physical and chemical properties of **Acetazolamide-<sup>13</sup>C<sub>2</sub>,d<sub>3</sub>** are largely comparable to its unlabeled counterpart. It is typically supplied as a white to off-white solid or crystalline powder.<sup>[2][3]</sup>

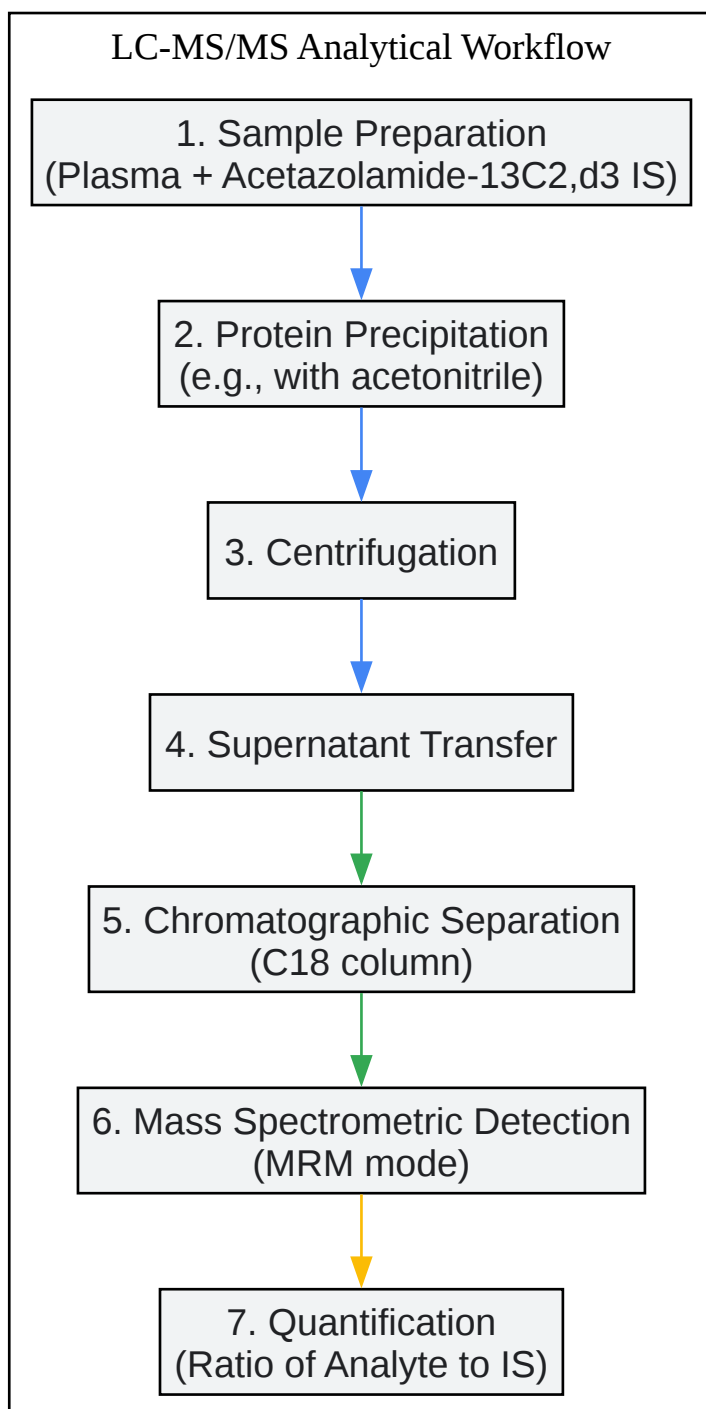
Table 1: Chemical and Physical Properties of **Acetazolamide-<sup>13</sup>C<sub>2</sub>,d<sub>3</sub>**

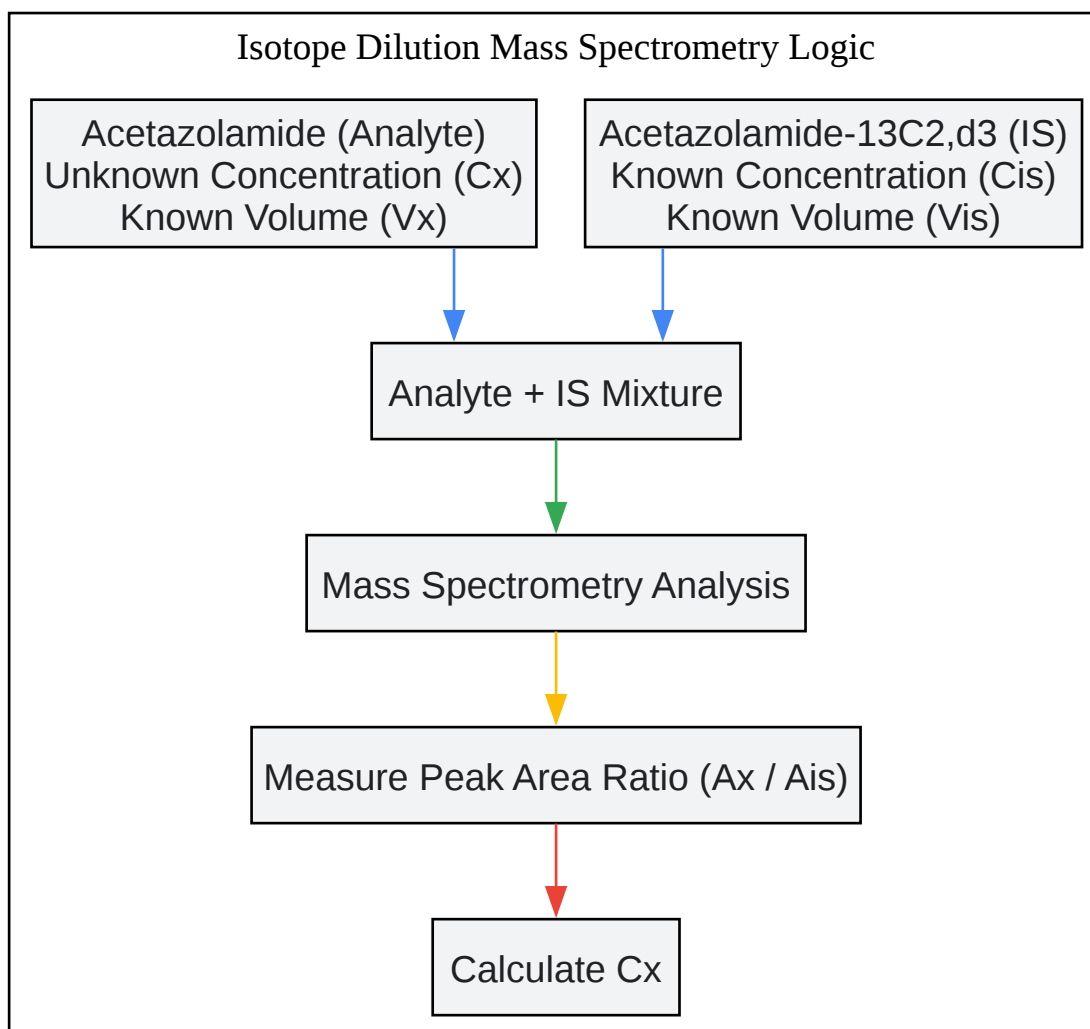
Property	Value	Source(s)
Molecular Formula	C <sub>2</sub> <sup>13</sup> C <sub>2</sub> H <sub>3</sub> D <sub>3</sub> N <sub>4</sub> O <sub>3</sub> S <sub>2</sub>	[1]
Molecular Weight	227.25 g/mol	[1]
Appearance	White to off-white solid/crystalline powder	Inferred from unlabeled Acetazolamide[2][3]
Solubility	Soluble in DMSO and methanol.	[4][5]
Isotopic Purity	Typically ≥98% for deuterated forms; high purity is expected for the <sup>13</sup> C labeled positions as well.	Inferred from Acetazolamide-d <sub>3</sub> Certificate of Analysis[4][6]
Storage	Store at -20°C for long-term stability.	[3]

## Mechanism of Action and Biological Relevance

The biological activity of **Acetazolamide-13C2,d3** is identical to that of unlabeled Acetazolamide. It functions as a potent inhibitor of carbonic anhydrase, an enzyme crucial for the reversible hydration of carbon dioxide.[7][8][9] This inhibition leads to a diuretic effect and a reduction in the formation of aqueous humor in the eye, making Acetazolamide a therapeutic agent for glaucoma, epilepsy, and altitude sickness.[7][9] The isotopic labeling in **Acetazolamide-13C2,d3** does not alter its mechanism of action; its primary role in a research setting is to serve as a tracer or an internal standard in pharmacokinetic and metabolic studies. [1]







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